

# Proper Disposal of Glycolaldehyde-1-13C: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Glycolaldehyde-1-13C

Cat. No.: B583812

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This document provides essential safety and logistical information for the proper disposal of **Glycolaldehyde-1-13C**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**Glycolaldehyde-1-13C**, while labeled with a stable isotope, should be handled with the same precautions as unlabeled glycolaldehyde. The primary hazards are associated with the chemical properties of glycolaldehyde. It is crucial to recognize that the <sup>13</sup>C isotope does not impart radioactivity.

Key hazards associated with glycolaldehyde include:

- **Flammability:** Glycolaldehyde is a combustible liquid.[1]
- **Health Hazards:** It may cause skin and eye irritation.[1] Inhalation can lead to respiratory irritation, and higher exposures may result in pulmonary edema, a medical emergency.[1] Some sources suggest it may cause an allergic skin reaction.
- **Potential Carcinogen:** Glycolaldehyde is considered a potential carcinogen in humans.[1]
- **Reactivity:** It can react violently with strong oxidizing agents, bases, and acids.[2]

Personal Protective Equipment (PPE) should be worn at all times when handling **Glycolaldehyde-1-13C**. This includes safety goggles, gloves, and a lab coat. All handling of the compound and its waste should be performed in a well-ventilated area or a chemical fume hood.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	$^{13}\text{CCH}_4\text{O}_2$	Sigma-Aldrich
Molecular Weight	61.04 g/mol	Sigma-Aldrich
Form	Liquid (often in solution)	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Incompatibility	Strong oxidizers, bases, acids	[2]

## Step-by-Step Disposal Protocol

The disposal of **Glycolaldehyde-1-13C** must be handled through a licensed hazardous waste disposal company due to its chemical hazards. Do not dispose of this chemical down the drain or in regular trash.

### 1. Waste Collection and Storage:

- Designate a specific, sealed, and clearly labeled waste container for **Glycolaldehyde-1-13C** waste. The container must be made of a material compatible with the chemical.
- The label should clearly state "Hazardous Waste: **Glycolaldehyde-1-13C**" and include the appropriate hazard symbols (e.g., flammable, health hazard).
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizers, acids, and bases.[2]

### 2. Segregation of Waste:

- It is critical to not mix **Glycolaldehyde-1-13C** waste with other waste streams, especially those containing strong oxidizers, acids, or bases, to prevent violent reactions.[2]

### 3. Arrange for Professional Disposal:

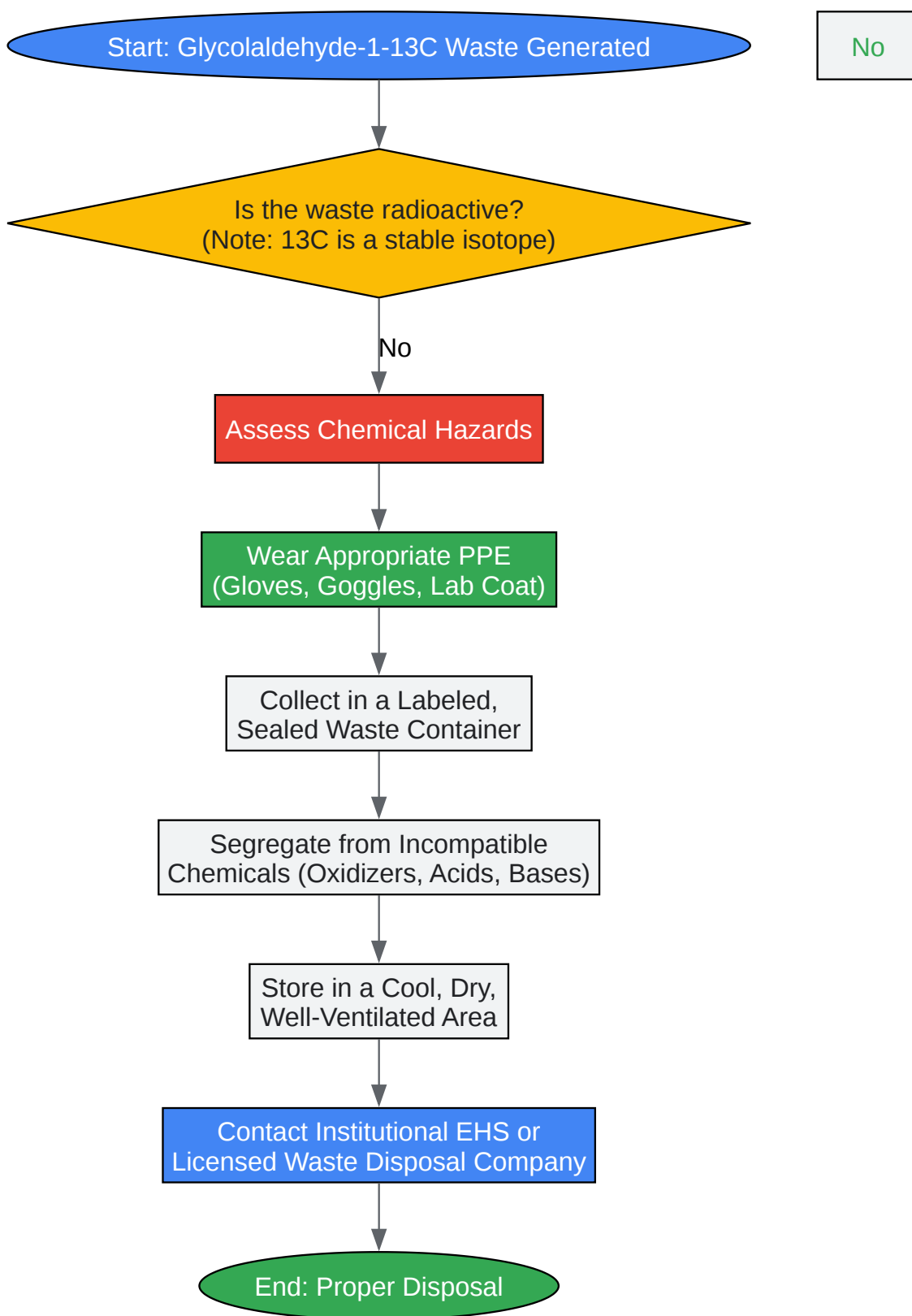
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- If your institution does not have an EHS office, you must contact a licensed professional waste disposal service directly.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **Glycolaldehyde-1-13C**.

#### 4. Spill and Emergency Procedures:

- In case of a spill, evacuate the area and ensure it is well-ventilated.
- Use an absorbent, non-combustible material (such as sand or earth) to contain and clean up the spill.
- Place the absorbent material into a sealed container for hazardous waste disposal.
- For large spills, contact your EHS office or emergency services immediately.

## Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **Glycolaldehyde-1-13C**.



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Caption: Disposal workflow for **Glycolaldehyde-1-13C**.

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## References

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- 2. carlroth.com [carlroth.com]
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